

Application Notes and Protocols for Environmental Sample Analysis Using Diallyl Phthalate-d4

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Compound of Interest

Compound Name: *Diallyl phthalate-d4*

Cat. No.: *B12392886*

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Introduction

Phthalates, or phthalate esters, are synthetic chemicals widely used as plasticizers to enhance the flexibility, durability, and transparency of plastics, particularly polyvinyl chloride (PVC). Their ubiquitous presence in consumer and industrial products leads to their continuous release into the environment, resulting in widespread human exposure. Due to their classification as endocrine-disrupting chemicals (EDCs), there is a significant demand for sensitive and reliable analytical methods to quantify their presence in various environmental matrices.

The use of isotope dilution mass spectrometry (IDMS) with deuterated internal standards is a robust technique for the accurate quantification of organic micropollutants like phthalates.

Diallyl phthalate-d4, a deuterated analog of diallyl phthalate, serves as an excellent surrogate standard in these analyses. By introducing a known amount of the deuterated standard into a sample prior to extraction and analysis, it is possible to correct for the loss of analyte during sample preparation and for matrix effects in the analytical instrument, thereby ensuring high accuracy and precision.

These application notes provide detailed protocols for the analysis of phthalates in various environmental samples using **Diallyl phthalate-d4** as a surrogate standard, primarily with Gas Chromatography-Mass Spectrometry (GC-MS).

Quantitative Data Summary

The following tables summarize the performance data for phthalate analysis using deuterated internal standards. While specific data for **Diallyl phthalate-d4** is not always available for every analyte and matrix, the data presented for other deuterated phthalates are representative of the expected performance of the isotope dilution method.

Table 1: Method Performance for Phthalate Analysis in Water

Analyte	Surrogate Standard	Method	LOD (µg/L)	LOQ (µg/L)	Recovery (%)	RSD (%)
Dimethyl phthalate (DMP)	Dibutyl phthalate-d4	GC-MS	0.03	0.1	95-105	<10
Diethyl phthalate (DEP)	Dibutyl phthalate-d4	GC-MS	0.05	0.15	92-108	<10
Dibutyl phthalate (DBP)	Dibutyl phthalate-d4	GC-MS	0.1	0.3	90-110	<15
Benzyl butyl phthalate (BBP)	Dibutyl phthalate-d4	GC-MS	0.1	0.3	85-115	<15
Di(2-ethylhexyl) phthalate (DEHP)	Di(2-ethylhexyl) phthalate-d4	GC-MS	0.3	1.0	70-120	<20
Di-n-octyl phthalate (DNOP)	Di(2-ethylhexyl) phthalate-d4	GC-MS	0.2	0.6	70-120	<20

Data synthesized from multiple sources, providing representative performance characteristics.

Table 2: Method Performance for Phthalate Analysis in Soil/Sediment

Analyte	Surrogate Standard	Method	LOD (µg/kg)	LOQ (µg/kg)	Recovery (%)	RSD (%)
Dimethyl phthalate (DMP)	Dibutyl phthalate-d4	GC-MS	1	3	80-110	<15
Diethyl phthalate (DEP)	Dibutyl phthalate-d4	GC-MS	1	3	80-110	<15
Dibutyl phthalate (DBP)	Dibutyl phthalate-d4	GC-MS	2	6	75-115	<20
Benzyl butyl phthalate (BBP)	Dibutyl phthalate-d4	GC-MS	2	6	70-120	<20
Di(2-ethylhexyl) phthalate (DEHP)	Di(2-ethylhexyl) phthalate-d4	GC-MS	5	15	60-120	<25
Di-n-octyl phthalate (DNOP)	Di(2-ethylhexyl) phthalate-d4	GC-MS	5	15	60-120	<25

Data synthesized from multiple sources, providing representative performance characteristics.

Experimental Protocols

Protocol 1: Analysis of Phthalates in Water Samples

This protocol details the liquid-liquid extraction (LLE) of phthalates from water samples followed by GC-MS analysis.

1. Materials and Reagents

- **Diallyl phthalate-d4** solution (surrogate standard)
- Phthalate standards mix (for calibration)
- Dichloromethane (DCM), pesticide residue grade
- Hexane, pesticide residue grade
- Sodium sulfate, anhydrous (baked at 400°C for 4 hours)
- Reagent water (phthalate-free)
- Glassware: 1 L separatory funnels, graduated cylinders, concentration tubes, GC vials with PTFE-lined caps

2. Sample Preparation and Extraction

- Measure 1 L of the water sample into a 1 L separatory funnel.
- Spike the sample with a known amount of the **Diallyl phthalate-d4** surrogate standard solution.
- Add 60 mL of DCM to the separatory funnel.
- Shake vigorously for 2 minutes, venting periodically.
- Allow the layers to separate for at least 10 minutes.
- Drain the lower DCM layer into a flask containing anhydrous sodium sulfate.
- Repeat the extraction twice more with fresh 60 mL portions of DCM, combining the extracts.
- Concentrate the dried extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.
- Exchange the solvent to hexane by adding 5 mL of hexane and re-concentrating to 1 mL.
- Transfer the final extract to a GC vial for analysis.

3. GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness (e.g., 5% phenyl-methylpolysiloxane)
 - Injector Temperature: 280°C
 - Oven Program: Initial temperature 60°C (hold 1 min), ramp to 220°C at 20°C/min, then to 290°C at 5°C/min (hold 5 min)
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Mass Spectrometer (MS) Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV
 - Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Acquisition Mode: Selected Ion Monitoring (SIM)

Protocol 2: Analysis of Phthalates in Soil and Sediment Samples

This protocol describes the solvent extraction of phthalates from solid matrices.

1. Materials and Reagents

- **Diallyl phthalate-d4** solution (surrogate standard)
- Phthalate standards mix (for calibration)
- Acetone, pesticide residue grade
- Hexane, pesticide residue grade
- Dichloromethane (DCM), pesticide residue grade

- Anhydrous sodium sulfate (baked at 400°C for 4 hours)
- Glassware: Beakers, centrifuge tubes, extraction funnels, concentration tubes, GC vials with PTFE-lined caps

2. Sample Preparation and Extraction

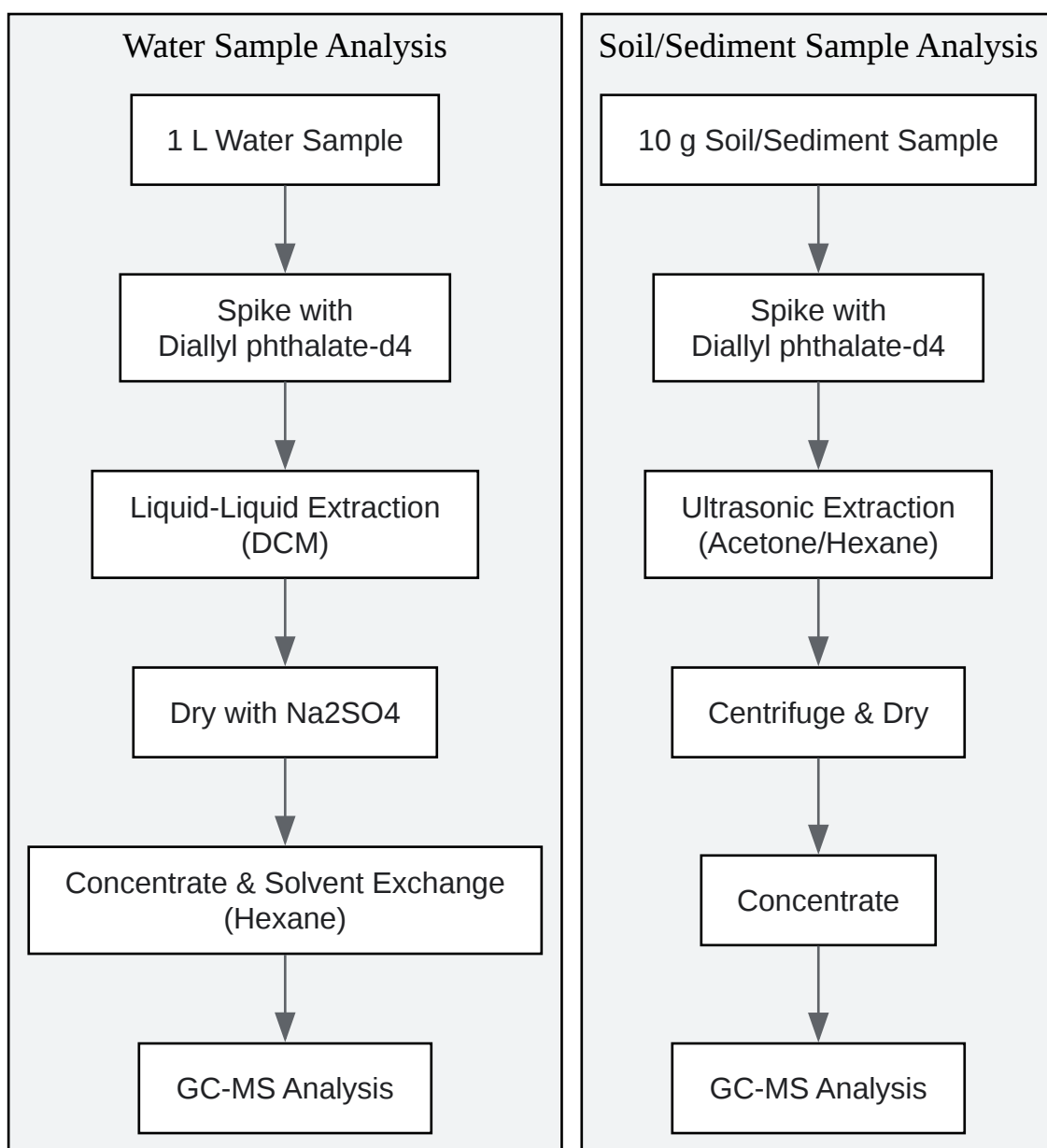
- Weigh 10 g of the homogenized soil/sediment sample into a beaker.
- Spike the sample with a known amount of the **Diallyl phthalate-d4** surrogate standard solution.
- Add 20 mL of a 1:1 (v/v) mixture of acetone and hexane.
- Extract the sample using an ultrasonic bath for 15 minutes.
- Decant the solvent into a clean tube.
- Repeat the extraction twice more with fresh solvent.
- Combine the extracts and centrifuge to remove particulates.
- Pass the extract through a column containing anhydrous sodium sulfate to remove residual water.
- Concentrate the extract to 1 mL under a gentle stream of nitrogen.
- Transfer the final extract to a GC vial for analysis.

3. GC-MS Analysis

- Follow the GC-MS conditions as described in Protocol 1.

Visualizations

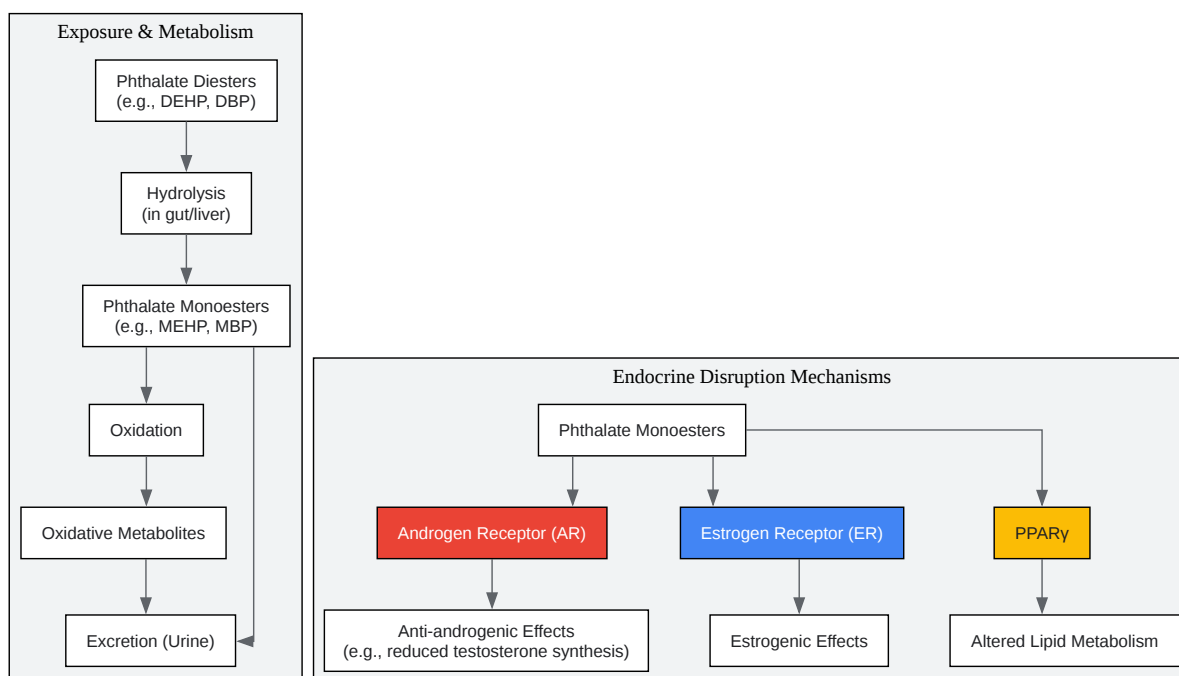
Experimental Workflow



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Caption: General experimental workflows for the analysis of phthalates in water and soil/sediment samples.

Phthalate Metabolism and Endocrine Disruption Pathway



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Caption: Simplified pathway of phthalate metabolism and mechanisms of endocrine disruption.

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